

# 2-Amino-6-Chloropyrazine safety and handling precautions

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## Compound of Interest

Compound Name: 2-Amino-6-Chloropyrazine

Cat. No.: B134898

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An In-depth Technical Guide on the Safety and Handling of **2-Amino-6-Chloropyrazine**

This guide provides comprehensive safety and handling information for **2-Amino-6-Chloropyrazine**, tailored for researchers, scientists, and drug development professionals. The following sections detail the compound's properties, hazards, handling procedures, and emergency responses to ensure its safe use in a laboratory setting.

## Chemical Identification and Physical Properties

**2-Amino-6-chloropyrazine** is a heterocyclic organic compound frequently used as a building block in the synthesis of biologically active molecules, including A2B adenosine receptor antagonists.<sup>[1]</sup> It is essential to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Source(s)
IUPAC Name	6-chloropyrazin-2-amine	[2][3]
Synonyms	2-chloro-6-aminopyrazine, 6-chloropyrazin-2-ylamine	[1][2]
CAS Number	33332-28-4	[4][5][6]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> ClN <sub>3</sub>	[2][4][5][6]
Molecular Weight	129.55 g/mol	[2][4][5][6]
Appearance	Solid	[5]
Solubility	Soluble in dimethyl sulfoxide and methanol	[1]
Flash Point	Not applicable	[4][5]

## Hazard Identification and GHS Classification

**2-Amino-6-Chloropyrazine** is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.[2] The signal word associated with this chemical can be either "Warning" or "Danger". [2][4][6][7]

Hazard Class	Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07 (Exclamation Mark) <a href="#">[7]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07 (Exclamation Mark) <a href="#">[7]</a>
Serious Eye Damage/Irritation	1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	GHS05 (Corrosion) / GHS07 (Exclamation Mark) <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark) <a href="#">[7]</a>

## Safe Handling and Storage Protocols

Adherence to strict laboratory protocols is critical to minimize exposure and ensure safety when working with **2-Amino-6-Chloropyrazine**.

## Engineering Controls and Personal Practices

- Ventilation: Always handle this compound in a well-ventilated area.[\[7\]](#) For procedures that may generate dust or aerosols, a chemical fume hood is required.[\[8\]](#)
- Hygiene: Wash hands and face thoroughly after handling.[\[7\]](#) Do not eat, drink, or smoke in areas where this chemical is used.[\[7\]](#)[\[9\]](#)
- Exposure Avoidance: Avoid breathing dust, fumes, or vapors.[\[7\]](#)[\[9\]](#) Prevent contact with skin, eyes, and clothing.[\[10\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure.[\[8\]](#)[\[11\]](#)

Body Part	Recommended PPE	Rationale and Specifications
Eyes/Face	Safety goggles with side shields or a face shield	Must comply with OSHA's eye protection regulations in 29 CFR 1910.133 or European Standard EN166 to protect against splashes. <a href="#">[12]</a> <a href="#">[13]</a>
Skin/Hands	Chemical-resistant gloves (e.g., nitrile, neoprene)	Inspect gloves for tears before use. <a href="#">[8]</a> Nitrile and latex gloves offer minimal protection against chlorinated solvents and should be changed immediately upon suspected contamination. <a href="#">[14]</a>
Body	Laboratory coat	A standard lab coat should be worn to protect skin and clothing. <a href="#">[8]</a> For larger quantities or higher risk of splash, chemical-resistant coveralls may be necessary. <a href="#">[15]</a>
Respiratory	N95 dust mask or half-mask respirator	Required when handling the solid compound outside of a fume hood or when dust generation is likely. <a href="#">[8]</a> <a href="#">[10]</a>

## Storage Conditions

- General Storage: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[7\]](#)
- Container: Keep containers tightly closed when not in use.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong mineral acids.[\[1\]](#)[\[7\]](#)

## Emergency Procedures

Prompt and correct response to emergencies such as spills, fires, or personnel exposure is crucial.

### First Aid Measures

The following table outlines the immediate first aid responses required for different routes of exposure. Always seek medical attention following exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration. Keep the person warm and at rest. Get medical attention immediately. <a href="#">[10]</a> <a href="#">[16]</a> <a href="#">[17]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice. <a href="#">[7]</a> <a href="#">[10]</a> <a href="#">[16]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention immediately. <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[16]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[18]</a>

### Fire-Fighting Measures

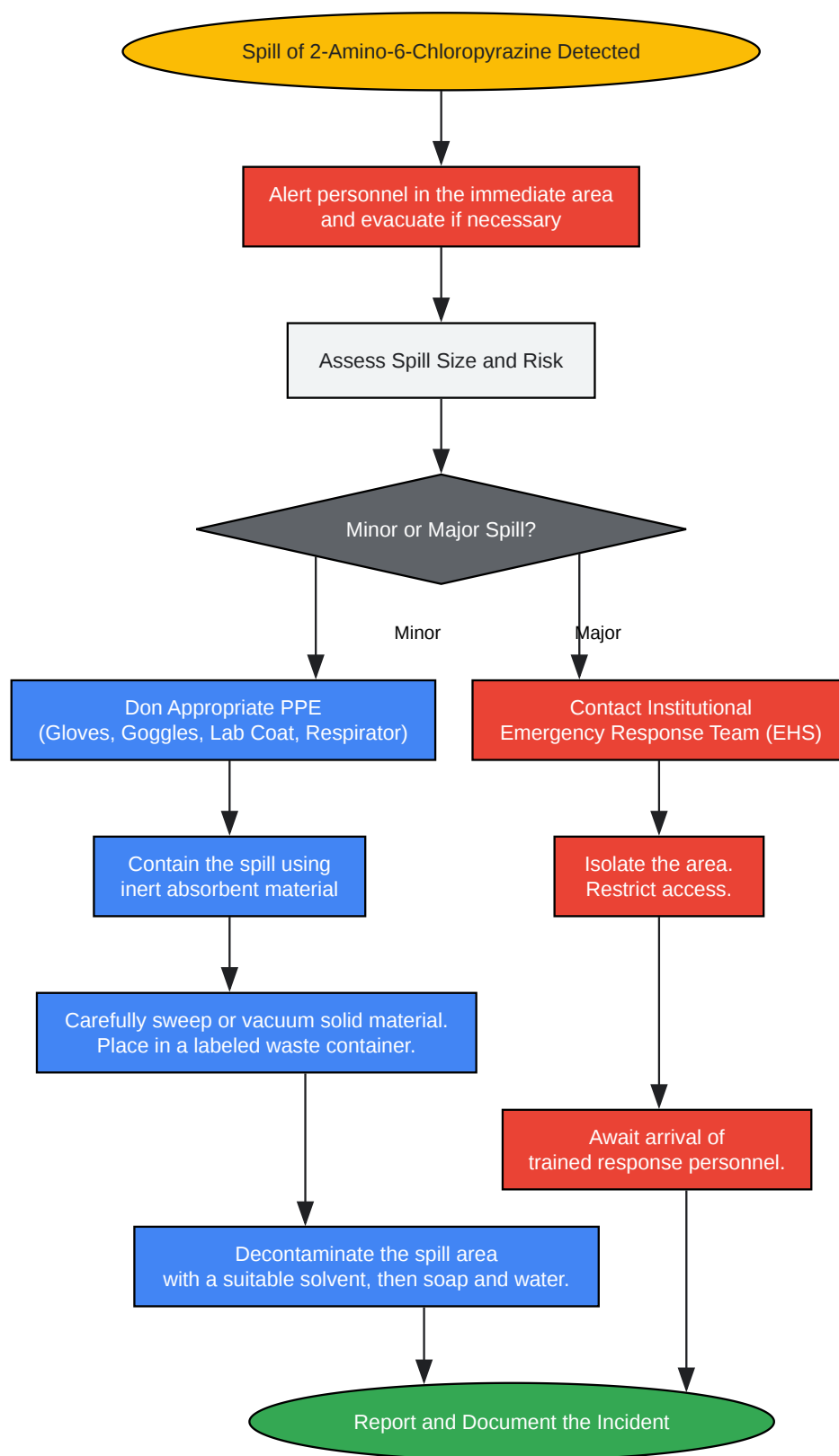
In the event of a fire involving **2-Amino-6-Chloropyrazine**, specific measures should be taken.

Aspect	Guidance
Suitable Extinguishing Media	Use water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical powder, or appropriate foam.[7][18]
Specific Hazards	Emits toxic and irritating fumes under fire conditions, which may include nitrogen oxides (NO <sub>x</sub> ), carbon monoxide (CO), and hydrogen chloride (HCl).[7]
Protective Equipment	Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective chemical-resistant gear.[7][12][18]

## Accidental Release Measures

A systematic approach is required to safely manage a spill. The general workflow for responding to a chemical spill is outlined below.

- **Personal Precautions:** Evacuate non-essential personnel from the area.[18] Ensure adequate ventilation. Wear the appropriate personal protective equipment as detailed in Section 3.2, including respiratory protection, gloves, and eye protection.[7][18]
- **Environmental Precautions:** Prevent the spilled material from entering drains, soil, or surface water.[7][10]
- **Containment and Cleaning:** For solid spills, carefully sweep up or use a high-efficiency vacuum cleaner to collect the material.[7] Place the collected material into a suitable, labeled container for disposal.[7][19] Decontaminate the spill area thoroughly after material has been removed.[18]



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Caption: Workflow for responding to a **2-Amino-6-Chloropyrazine** spill.

## Experimental Protocol: General Laboratory Use

While specific experimental protocols for toxicological assessment are proprietary, a general methodology for handling **2-Amino-6-Chloropyrazine** during routine laboratory synthesis or research is provided below. This protocol is designed to minimize risk and exposure.

- Preparation and Risk Assessment:
  - Before starting work, conduct a risk assessment for the planned procedure.[\[20\]](#)
  - Ensure a safety shower and eyewash station are accessible and functional.[\[8\]](#)[\[10\]](#)
  - Assemble all necessary equipment and reagents within a designated, well-ventilated area, preferably a chemical fume hood.[\[8\]](#)
  - Verify that a spill kit and appropriate waste containers are readily available.
- Personal Protective Equipment (PPE):
  - Don all required PPE as specified in Table 3 before handling the chemical.
- Handling and Dispensing:
  - When weighing the solid compound, perform the task within a fume hood or a ventilated balance enclosure to contain airborne particles.[\[8\]](#)
  - Use a spatula for transfers; avoid pouring the solid from a height to minimize dust generation.[\[8\]](#)
  - If dissolving the compound, add the solid slowly to the solvent to prevent splashing.
  - Keep the source container tightly closed when not in use.[\[8\]](#)
- Reaction and Work-up:
  - Conduct all reactions involving **2-Amino-6-Chloropyrazine** within a chemical fume hood.
  - Ensure all glassware is properly secured.



- Upon completion of the reaction, handle all materials, including reaction mixtures and solvents, as potentially hazardous.
- Decontamination and Cleanup:
  - Wipe down the work surface with an appropriate solvent and then soap and water after the procedure is complete.
  - Properly decontaminate or dispose of any equipment that came into contact with the chemical.
  - Remove PPE carefully to avoid contaminating skin, and dispose of single-use items (like gloves) in the designated hazardous waste stream.
  - Wash hands thoroughly with soap and water after removing gloves.

## Disposal Considerations

Unused **2-Amino-6-Chloropyrazine** and any waste containing this compound must be treated as hazardous chemical waste.[8]

- Dispose of contents and containers in accordance with all local, regional, and national regulations.[16][21]
- Do not dispose of the chemical down the drain or into the environment.[7][10][12]
- Waste generators must consult relevant hazardous waste regulations to ensure complete and accurate classification and disposal.[13]

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